

# Barban Formulation for Experimental Field Trials: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Barban*

Cat. No.: *B1667743*

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## Introduction

**Barban** is a selective, post-emergence herbicide belonging to the carbamate class. Historically, it has been used for the control of wild oats (*Avena fatua*) in cereal crops such as wheat and barley. Its mode of action involves the inhibition of cell division by disrupting microtubule formation, which is crucial for mitosis. Although the use of **Barban** is now restricted in many regions, it remains a subject of interest for research into herbicide resistance, mode of action, and the development of new herbicidal compounds.

These application notes provide detailed protocols for the preparation of a **Barban** emulsifiable concentrate (EC) formulation for experimental purposes, methodologies for conducting field trials to assess its efficacy and phytotoxicity, and procedures for evaluating its stability.

## Data Presentation

### Efficacy of Barban on Wild Oat (*Avena fatua*)

Application Rate (kg a.i./ha)	Wild Oat Growth Stage	Wheat Growth Stage	Wild Oat Control (%)	Crop Injury Rating (0-10) <sup>1</sup>	Reference
0.28	2-leaf	3-leaf	85	1	<a href="#">[1]</a>
0.56	2-leaf	3-leaf	95	2	<a href="#">[1]</a>
0.28	4-leaf	4-leaf	60	1	<a href="#">[1]</a>
0.56	4-leaf	4-leaf	75	2	<a href="#">[1]</a>

<sup>1</sup>Phytotoxicity rating scale: 0 = no visible injury, 10 = complete plant death.

## Phytotoxicity of Barban on Wheat and Barley

Crop	Application Rate (kg a.i./ha)	Crop Growth Stage	Phytotoxicity Rating (0-10) <sup>1</sup>	Yield Reduction (%)	Reference
Wheat	0.56	2-leaf	1	<5	<a href="#">[2]</a>
Wheat	1.12 (2x)	2-leaf	3	10-15	<a href="#">[2]</a>
Barley	0.56	2-leaf	4	15-20	<a href="#">[3]</a>
Barley	1.12 (2x)	2-leaf	6	>25	<a href="#">[3]</a>

<sup>1</sup>Phytotoxicity rating scale: 0 = no visible injury, 10 = complete plant death.

## Experimental Protocols

### Preparation of Barban Emulsifiable Concentrate (EC) Formulation (Lab-Scale)

This protocol is based on a formulation disclosed in U.S. Patent 4,084,956.

Materials:

- **Barban** (active ingredient)

- Cetyl alcohol-ethylene oxide condensation product (e.g., nonionic surfactant)
- Anionic-nonionic surfactant blend (emulsifier)
- Heavy aromatic naphtha (solvent)
- Solvent-soluble dye (for identification, optional)
- Beakers, magnetic stirrer and stir bars, graduated cylinders, analytical balance
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

#### Procedure:

- **Solvent and Surfactant Mixing:** In a beaker, combine the heavy aromatic naphtha, the cetyl alcohol-ethylene oxide condensation product, and the anionic-nonionic surfactant blend according to the percentages listed in the table below.
- **Dissolution of Active Ingredient:** While stirring the solvent-surfactant mixture with a magnetic stirrer, slowly add the powdered **Barban**. Continue stirring until the **Barban** is completely dissolved. Gentle heating (not exceeding 40°C) may be applied to facilitate dissolution.
- **Addition of Dye:** If desired, add a small amount of solvent-soluble dye and stir until uniformly dispersed.
- **Homogenization:** Continue stirring the mixture for an additional 15-20 minutes to ensure homogeneity.
- **Packaging and Storage:** Transfer the final formulation into a chemically resistant, tightly sealed container. Store in a cool, dry, and well-ventilated area away from direct sunlight.

#### Formulation Composition:

Component	Percentage by Weight (%)
Barban	22.4
Cetyl alcohol-ethylene oxide condensation product	9.0
Anionic-nonionic surfactant blend	21.0
Dye	0.1
Heavy aromatic naphtha	Balance to 100

## Field Trial Protocol for Efficacy and Phytotoxicity Assessment

Objective: To evaluate the efficacy of the prepared **Barban** EC formulation on wild oat and its phytotoxicity to wheat or barley under field conditions.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of four replications.
- Plot Size: Minimum of 2 meters by 5 meters.
- Treatments:
  - Untreated control
  - **Barban** EC at the recommended rate (e.g., 0.56 kg a.i./ha)
  - **Barban** EC at double the recommended rate (e.g., 1.12 kg a.i./ha) to assess crop safety.
  - A commercial standard herbicide for comparison (optional).

Procedure:

- Site Selection and Preparation: Choose a field with a uniform and known history of wild oat infestation. Prepare the seedbed according to standard agricultural practices for the selected

crop (wheat or barley).

- Sowing: Sow the crop at a uniform seeding rate across all plots.
- Application:
  - Calibrate a backpack sprayer or plot sprayer to deliver a precise volume of spray solution per unit area (e.g., 200 L/ha).
  - Prepare the spray solution by diluting the required amount of **Barban** EC formulation in water. The general mixing order is to fill the tank with half the required water, add the formulation while agitating, and then add the remaining water.
  - Apply the treatments when the wild oats are at the 2- to 3-leaf stage and the crop is at the 2- to 4-leaf stage.<sup>[1]</sup>
  - Ensure uniform spray coverage over each plot. Use shields to prevent spray drift between plots.
- Data Collection:
  - Efficacy Assessment: At 7, 14, and 21 days after treatment (DAT), visually assess the percentage of wild oat control in each plot relative to the untreated control plots using a 0-100% scale (0 = no control, 100 = complete kill).
  - Phytotoxicity Assessment: At 7, 14, and 21 DAT, visually assess crop injury in each plot using a 0-10 rating scale (0 = no visible injury, 10 = complete crop death). Note any symptoms such as stunting, chlorosis, or necrosis.
  - Yield Data: At crop maturity, harvest the central area of each plot and determine the grain yield.

## Stability Testing of Barban EC Formulation

Objective: To evaluate the stability of the prepared **Barban** EC formulation under accelerated storage conditions and its emulsion stability upon dilution.

### A. Accelerated Storage Stability:

- Place a tightly sealed container with 50 mL of the **Barban** EC formulation in an oven maintained at  $54 \pm 2^\circ\text{C}$  for 14 days.
- After 14 days, remove the sample and allow it to cool to room temperature.
- Visually inspect the sample for any signs of physical changes such as crystallization, phase separation, or sedimentation.
- Chemically analyze the concentration of **Barban** in the stored sample using a suitable analytical method (e.g., HPLC) and compare it to the initial concentration to determine the extent of degradation.

#### B. Emulsion Stability:

- Prepare a 5% dilution of the **Barban** EC formulation in standard hard water.
- Add 5 mL of the formulation to 95 mL of standard hard water in a 100 mL graduated cylinder.
- Invert the cylinder 30 times and then allow it to stand undisturbed.
- Record the amount of cream or sediment that forms at the top or bottom of the cylinder after 30 minutes, 1 hour, and 2 hours. The emulsion is considered stable if there is minimal or no separation.

## Visualizations

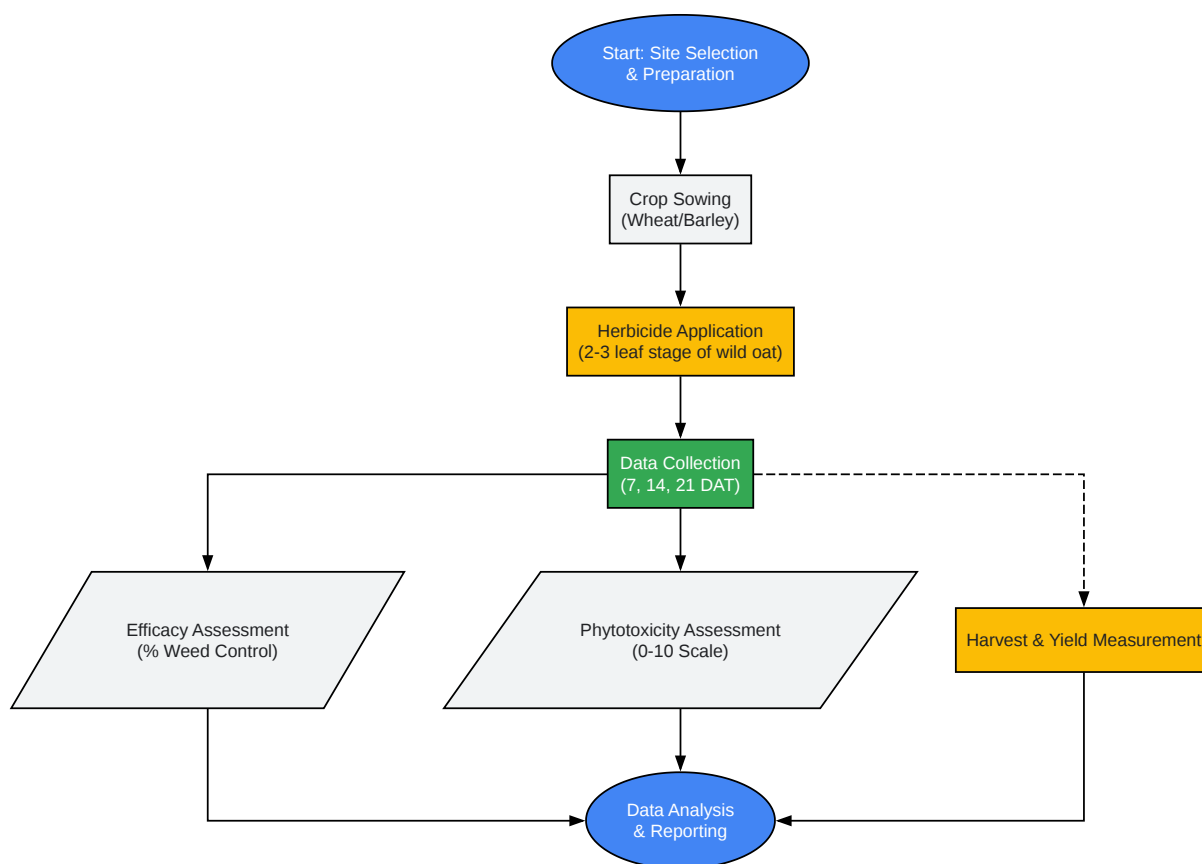
### Signaling Pathway of Barban-Induced Cell Cycle Arrest and Apoptosis



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Caption: **Barban**'s mechanism of action leading to apoptosis.

## Experimental Workflow for Barban Field Trial



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Caption: Workflow for a **Barban** efficacy and phytotoxicity field trial.

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## References

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